

An In-depth Technical Guide to Ethyl (3-(triethoxysilyl)propyl)carbamate

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Compound of Interest

Compound Name: Ethyl (3-(triethoxysilyl)propyl)carbamate

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl (3-(triethoxysilyl)propyl)carbamate is a versatile organosilicon compound that plays a significant role in materials science and biomedical applications.[1] Its unique molecular structure, featuring a carbamate group and a triethoxysilyl moiety, allows it to act as a bridge between organic and inorganic materials. This dual functionality makes it a valuable component in the development of advanced materials such as adhesives, coatings, and drug delivery systems.[1][2] This technical guide provides a comprehensive review of the synthesis, properties, and key applications of **Ethyl (3-(triethoxysilyl)propyl)carbamate**, complete with detailed experimental protocols and quantitative data.

Physicochemical Properties

Ethyl (3-(triethoxysilyl)propyl)carbamate is a liquid at room temperature with the molecular formula C₁₂H₂₇NO₅Si.[3] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
IUPAC Name	ethyl N-(3-triethoxysilylpropyl)carbamate	[3]
Molecular Formula	C ₁₂ H ₂₇ NO ₅ Si	[3]
Molecular Weight	293.43 g/mol	[3]
CAS Number	17945-05-0	
Appearance	Liquid	
SMILES	CCOC(=O)NCCC--INVALID-LINK--(OCC)OCC	[3]
InChIKey	MVUXVDIFQSGECB-UHFFFAOYSA-N	[3]

Synthesis of Ethyl (3-(triethoxysilyl)propyl)carbamate

There are two primary methods reported for the synthesis of **Ethyl (3-(triethoxysilyl)propyl)carbamate**.

Method 1: From Aminopropyltriethoxysilane

This common method involves the reaction of aminopropyltriethoxysilane with either diethyl carbonate or ethyl chloroformate.[2]

Experimental Protocol:

A mixture of aminopropyltriethoxysilane and sodium ethoxide in ethanol is heated to 55°C. Diethyl carbonate is then added to the reaction mixture. The reaction proceeds under mild conditions. The final product can be purified using standard techniques such as distillation or chromatography.[2]

Method 2: From 3-(Triethoxysilyl)propyl isocyanate

This method involves the reaction of 3-(triethoxysilyl)propyl isocyanate with a phenolic compound, such as carvacrol, in the presence of a catalyst.^[1]

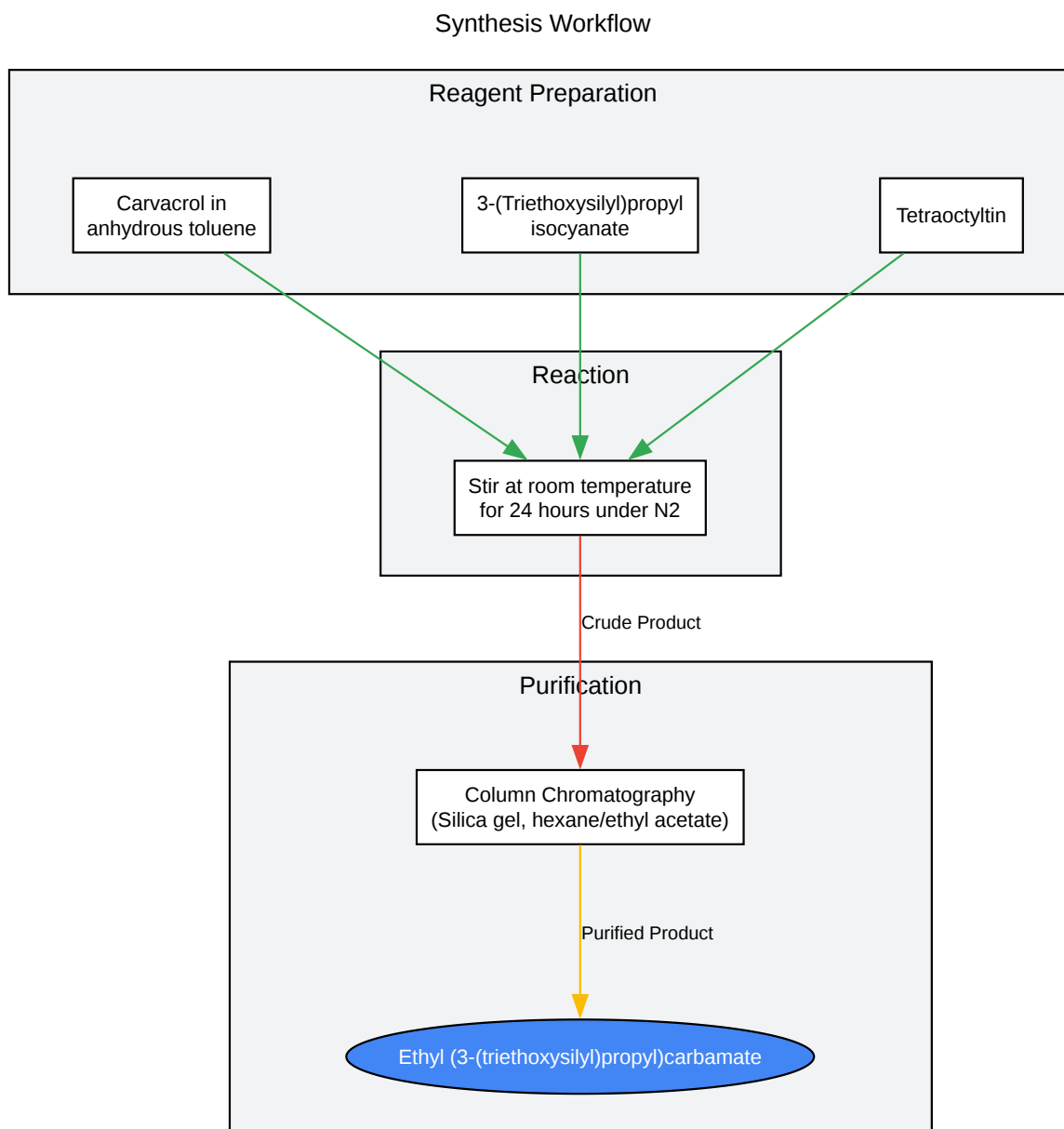
Experimental Protocol:

- **Reagent Preparation:** Dissolve carvacrol (7.00 mmol) in anhydrous toluene (10 mL) under a nitrogen atmosphere.
- **Isocyanate Addition:** Introduce 3-(triethoxysilyl)propyl isocyanate (10.5 mmol) to the reaction mixture.
- **Catalyst Incorporation:** Add tetraoctyltin (0.5–1.0 mol%) to the mixture.
- **Reaction Conditions:** Stir the mixture at room temperature for 24 hours under anhydrous conditions.
- **Purification:** The crude product is purified by column chromatography on silica gel using a hexane/ethyl acetate gradient.^[1]

Quantitative Data for Method 2:

Parameter	Value
Yield	70-85%
Purity	>95% (confirmed by HPLC)

The following diagram illustrates the workflow for the synthesis of **Ethyl (3-(triethoxysilyl)propyl)carbamate** via the isocyanate route.



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Caption: Synthesis of **Ethyl (3-(triethoxysilyl)propyl)carbamate**.

Chemical Reactions: Hydrolysis and Condensation

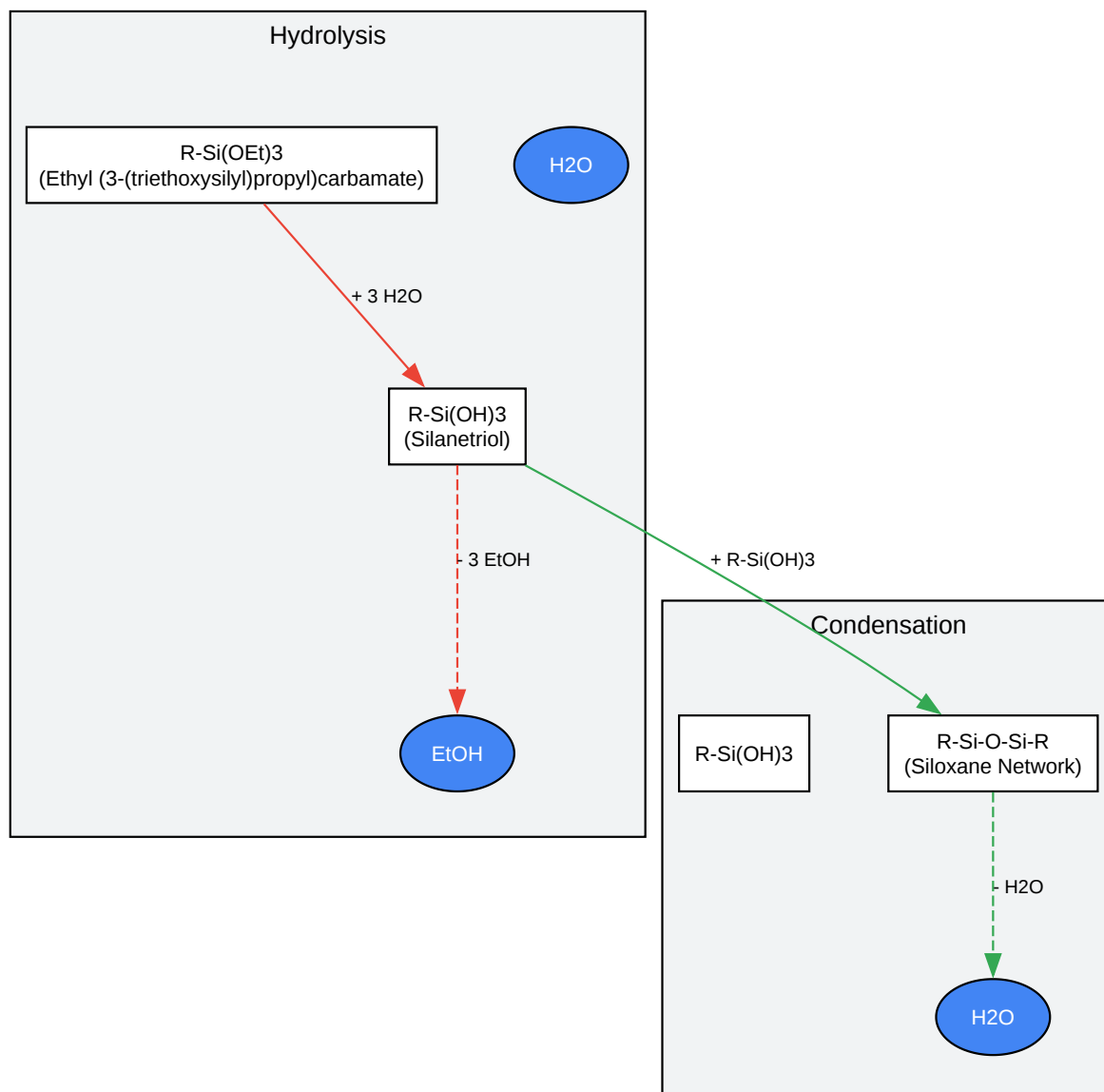
The triethoxysilyl group of **Ethyl (3-(triethoxysilyl)propyl)carbamate** is susceptible to hydrolysis and condensation reactions, which are fundamental to its function as a coupling agent.^[1]

Hydrolysis: In the presence of water, the ethoxy groups (-OEt) are hydrolyzed to form silanol groups (-OH) and ethanol. This reaction can be catalyzed by either an acid or a base.

Condensation: The newly formed silanol groups can then condense with other silanol groups or with remaining ethoxy groups to form stable siloxane bonds (-Si-O-Si-). This process results in the formation of a cross-linked network.^[1]

The general mechanism of hydrolysis and condensation is depicted in the following diagram.

Hydrolysis and Condensation Mechanism



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Caption: General mechanism of hydrolysis and condensation.

Applications

The dual functionality of **Ethyl (3-(triethoxysilyl)propyl)carbamate** makes it a valuable component in a variety of applications.

Adhesives and Coatings

As a silane coupling agent, it enhances the adhesion between organic polymers and inorganic substrates.[2] The triethoxysilyl group can form strong covalent bonds with inorganic surfaces like glass and metal oxides, while the carbamate group can interact with the polymer matrix, improving the overall durability and performance of the adhesive or coating.[2]

Surface Modification

Ethyl (3-(triethoxysilyl)propyl)carbamate is used to functionalize surfaces, altering their properties such as hydrophobicity. For instance, it can be used for the direct silanization of silica nanoparticles.[1]

Experimental Protocol for Silica Nanoparticle Functionalization:

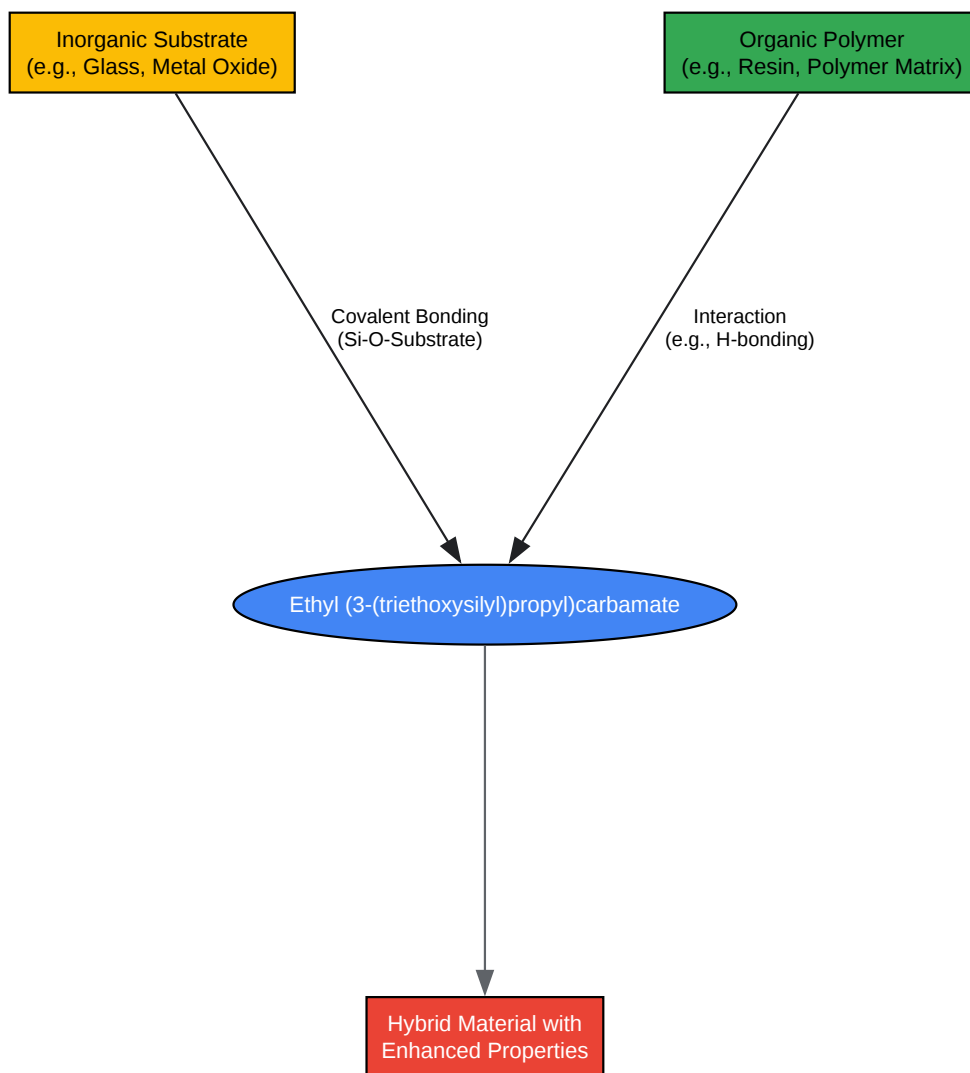
A general procedure involves the co-condensation of tetraethyl orthosilicate (TEOS) and **Ethyl (3-(triethoxysilyl)propyl)carbamate** in a sol-gel process. This is typically carried out in an ethanol/water solvent system with an ammonia catalyst.[1]

Drug Delivery Systems

In the biomedical field, this compound is employed in the development of biocompatible coatings and drug delivery systems.[1] It can act as a coupling agent in the formation of hybrid nanocarriers, which can improve the solubility and release characteristics of pharmaceuticals. [2] The carbamate group provides a site for the potential conjugation of bioactive molecules.

The following diagram illustrates the logical relationship of its application as a coupling agent.

Application as a Coupling Agent



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